

Procedures for using 3-Amino-N-methylisonicotinamide in amide coupling

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Compound of Interest

Compound Name: 3-Amino-N-methylisonicotinamide

Cat. No.: B7951665

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Application Note: High-Efficiency Amide Coupling of **3-Amino-N-methylisonicotinamide**

Executive Summary & Chemical Context

This guide details the procedures for coupling carboxylic acids with **3-Amino-N-methylisonicotinamide** (CAS: 172481-46-6). This scaffold is a critical pharmacophore in kinase inhibitors and fragment-based drug discovery, often serving as a hydrogen-bond donor/acceptor motif in the ATP-binding pocket.

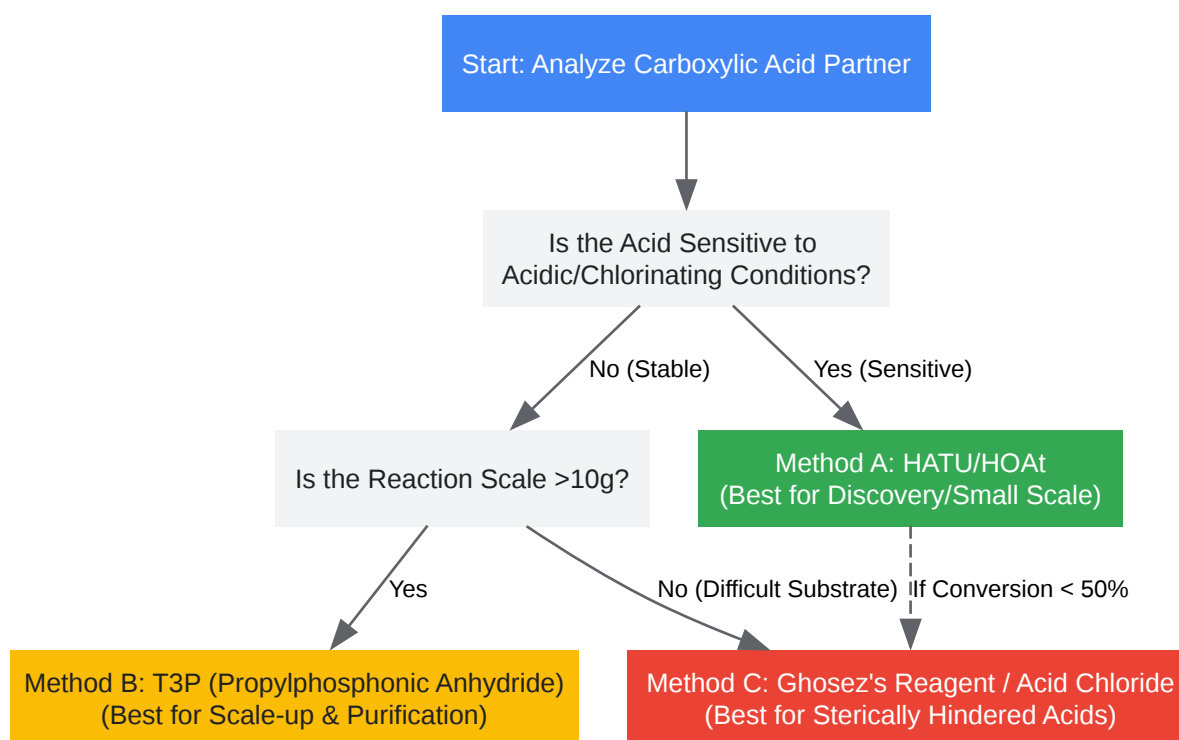
The Challenge: The 3-amino group on this scaffold is significantly deactivated due to two factors:

- **Electronic Deactivation:** The pyridine ring is electron-withdrawing (π -deficient). The para-amide (isonicotinamide) further reduces electron density at the 3-position via resonance and induction.
- **Steric Hindrance:** The ortho-substituent (the N-methylcarboxamide group) creates steric bulk, impeding the approach of activated electrophiles.

Standard coupling reagents (EDC/NHS, DCC) frequently result in low conversion or stalled reactions. Successful acylation requires high-energy active esters (HATU/HOAt) or highly reactive electrophiles (Acid Chlorides/T3P).

Decision Matrix: Selecting the Right Protocol

Use the following logic flow to select the optimal method for your specific carboxylic acid partner.



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Figure 1: Decision tree for selecting coupling conditions based on substrate stability and scale.

Detailed Experimental Protocols

Method A: High-Activity Activation (HATU/HOAt)

Recommended for: Initial screening, acid-sensitive substrates, and small-scale (<1g) synthesis.

Mechanism: HATU generates a highly reactive O-7-azabenzotriazole active ester.^[1] The pyridine nitrogen in the HOAt leaving group provides an intramolecular base effect (anchimeric assistance), accelerating the attack of the poor nucleophile (the aminopyridine).

Protocol:

- Preparation: In a dry vial, dissolve the Carboxylic Acid (1.0 equiv) in anhydrous DMF (0.2 M concentration).
- Activation: Add DIPEA (N,N-Diisopropylethylamine, 3.0 equiv) followed by HATU (1.2 equiv). Stir at Room Temperature (RT) for 15 minutes.
 - Note: The solution should turn yellow/orange. If the acid is very hindered, stir for 30-60 mins.
- Coupling: Add **3-Amino-N-methylisonicotinamide** (1.0 equiv).
- Reaction: Stir at 50°C for 4–16 hours.
 - Critical Step: Unlike standard amines, this deactivated aniline often requires mild heating (40–60°C) to drive the reaction to completion.
- Workup: Dilute with EtOAc. Wash with sat. NaHCO₃ (x2), water (x1), and brine (x1). Dry over Na₂SO₄ and concentrate.

Validation Check: If LCMS shows the "Active Ester" peak but no product, increase temperature to 80°C or switch to Method C.

Method B: T3P (Propylphosphonic Anhydride)

Recommended for: Scale-up (>10g), simple workup (water-soluble byproducts), and moderately difficult couplings.

Mechanism: T3P acts as a Lewis acid and dehydrating agent, forming a mixed anhydride. It is less prone to epimerization and safer than explosive benzotriazoles.

Protocol:

- Preparation: Dissolve Carboxylic Acid (1.1 equiv) and **3-Amino-N-methylisonicotinamide** (1.0 equiv) in EtOAc or 2-MeTHF (0.5 M).

- Note: Pyridine (3.0 equiv) is the preferred base for T3P reactions involving aromatic amines.
- Addition: Add T3P (50% w/w solution in EtOAc, 2.0 equiv) dropwise at RT.
- Reaction: Heat the mixture to reflux (approx. 75–80°C) for 12–24 hours.
 - Observation: A heavy precipitate often forms (the amide product or salts).
- Workup: Cool to RT. Quench with water.[2][3] Separate layers. Wash organic layer with 1N HCl (if product is not basic) or 10% Citric Acid, then sat. NaHCO₃.
 - Benefit: T3P byproducts are water-soluble, often eliminating the need for chromatography.

Method C: The "Nuclear Option" (Ghosez's Reagent / Acid Chloride)

Recommended for: Extremely hindered acids or when HATU fails. This method generates the acid chloride in situ under neutral conditions.

Mechanism: Ghosez's Reagent (1-Chloro-N,N,2-trimethyl-1-propenylamine) converts carboxylic acids to acid chlorides rapidly without producing acidic HCl gas (unlike SOCl₂).

Protocol:

- Activation: In a dry flask under Argon, dissolve Carboxylic Acid (1.0 equiv) in dry DCM.
- Chlorination: Add Ghosez's Reagent (1.2 equiv) dropwise at 0°C. Stir at RT for 1–2 hours.
 - Monitor: Monitor by TLC (conversion of acid to acid chloride, usually visualized by quenching an aliquot with MeOH to form the methyl ester).
- Coupling: In a separate flask, dissolve **3-Amino-N-methylisonicotinamide** (1.0 equiv) and Pyridine (3.0 equiv) in dry DCM (or THF if solubility is poor).
- Addition: Add the acid chloride solution dropwise to the amine solution at 0°C.
- Reaction: Allow to warm to RT and stir for 2–4 hours.

- Workup: Quench with sat. NaHCO_3 . Extract with DCM/MeOH (9:1).

Optimization & Troubleshooting Data

Solvent & Base Effects on Conversion (Model System)

Parameter	Condition	Relative Conversion (24h)	Notes
Solvent	DMF	95%	Best for HATU; difficult to remove.
DCM	40%	Poor solubility of the aminopyridine.	
THF	70%	Good compromise; use for acid chlorides.	
Base	DIPEA	85%	Standard for HATU.
Pyridine	92%	Superior for T3P and Acid Chlorides.	
N-Methylmorpholine	60%	Weaker base; slower reaction.	
Additive	DMAP (0.1 eq)	98%	Highly Recommended to catalyze difficult couplings.

Common Failure Modes:

- Regioselectivity: The N-methyl amide nitrogen is non-nucleophilic due to resonance. Acylation will occur exclusively at the 3-amino group.
- Hydrolysis: If the product yield is low, ensure solvents are anhydrous. The activated ester hydrolyzes faster than the amine attacks if water is present.
- Purification: The product is often polar. If flash chromatography (Hex/EtOAc) fails, use DCM/MeOH (0–10% MeOH) or Reverse Phase (C18, Water/Acetonitrile + 0.1% Formic

Acid).

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